

Detailed experimental protocol for 3,5-Difluoro-2-nitrophenol synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluoro-2-nitrophenol

Cat. No.: B127638

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Application Note and Protocol: Synthesis of 3,5-Difluoro-2-nitrophenol

Audience: Researchers, scientists, and drug development professionals.

Introduction

3,5-Difluoro-2-nitrophenol is a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. Its specific substitution pattern offers a unique scaffold for the introduction of further functionalities. This document provides a detailed experimental protocol for the synthesis of **3,5-Difluoro-2-nitrophenol** via the nucleophilic aromatic substitution of 1,3,5-trifluoro-2-nitrobenzene. The protocol is intended for laboratory-scale preparation and has been adapted from established literature procedures.

[1]

Experimental Protocol

A detailed methodology for the synthesis of **3,5-Difluoro-2-nitrophenol** is provided below.

Materials:

- 1,3,5-Trifluoro-2-nitrobenzene
- Dimethyl sulfoxide (DMSO)

- 10 N Sodium hydroxide solution
- 1 N Hydrochloric acid
- Ether
- Anhydrous magnesium sulfate
- Chloroform
- Ethyl acetate
- Silica gel for column chromatography
- Standard laboratory glassware
- Magnetic stirrer
- Rotary evaporator

Procedure:

- Reaction Setup: To a reaction flask, add dimethyl sulfoxide (50 mL) and 10 N sodium hydroxide solution (12 mL, 120 mmol).[\[1\]](#)
- Addition of Starting Material: To the stirred solution, add 1,3,5-trifluoro-2-nitrobenzene (10.0 g, 56.5 mmol).[\[1\]](#)
- Reaction: Stir the reaction mixture at room temperature for 15 hours.[\[1\]](#)
- Work-up:
 - Upon completion of the reaction, add water (100 mL) and ether (200 mL) to the reaction mixture for stratification.[\[1\]](#)
 - Separate the layers and collect the aqueous layer.[\[1\]](#)
 - Acidify the aqueous layer with 1 N hydrochloric acid.[\[1\]](#)

- Extract the acidified aqueous layer with ether (2 x 200 mL).[1]
- Drying and Solvent Removal:
 - Combine the organic phases and dry over anhydrous magnesium sulfate.[1]
 - Remove the solvent by distillation under reduced pressure using a rotary evaporator.[1]
- Purification:
 - Purify the crude product by silica gel column chromatography.[1]
 - Elute the column with a mixture of chloroform and ethyl acetate (10:1, v/v).[1]
- Product Isolation:
 - Collect the fractions containing the desired product and evaporate the solvent to afford **3,5-difluoro-2-nitrophenol** as a yellow crystalline powder.[1]

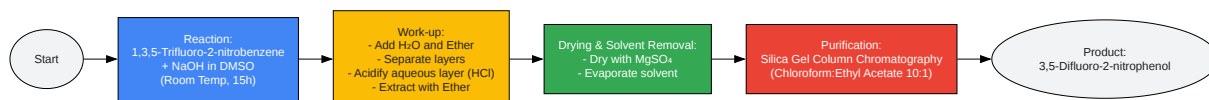
Quantitative Data Summary

The following table summarizes the key quantitative data from the synthesis.

Parameter	Value	Reference
Starting Material	1,3,5-Trifluoro-2-nitrobenzene (10.0 g)	[1]
Product	3,5-Difluoro-2-nitrophenol	[1]
Yield	7.97 g (81%)	[1]
Appearance	Yellow crystalline powder	[1]
Molecular Formula	C ₆ H ₃ F ₂ NO ₃	[2]
Molecular Weight	175.09 g/mol	[2]
¹ H-NMR (CDCl ₃) δ	6.53-6.59 (m, 1H), 6.66-6.70 (m, 1H), 10.87 (d, J = 1.2 Hz, 1H)	[1]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **3,5-Difluoro-2-nitrophenol**.



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Caption: Workflow for the synthesis of **3,5-Difluoro-2-nitrophenol**.

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References

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- 2. chemscene.com [chemscene.com]
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